

Application Note: Suzuki-Miyaura Coupling with 5-Fluoro-4-iodo-2-methoxypyridine

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Compound of Interest

Compound Name: 5-Fluoro-4-iodo-2-methoxypyridine

Cat. No.: B1387975

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Introduction: The Strategic Importance of Substituted Pyridines

The 5-fluoro-2-methoxy-4-substituted pyridine scaffold is a privileged structural motif in modern drug discovery and materials science. The strategic placement of the fluorine atom can enhance metabolic stability and binding affinity, while the methoxy group modulates the electronic properties of the pyridine ring. The Suzuki-Miyaura cross-coupling reaction is a powerful and versatile method for creating carbon-carbon bonds, making it an indispensable tool for synthesizing these complex molecules.^{[1][2]}

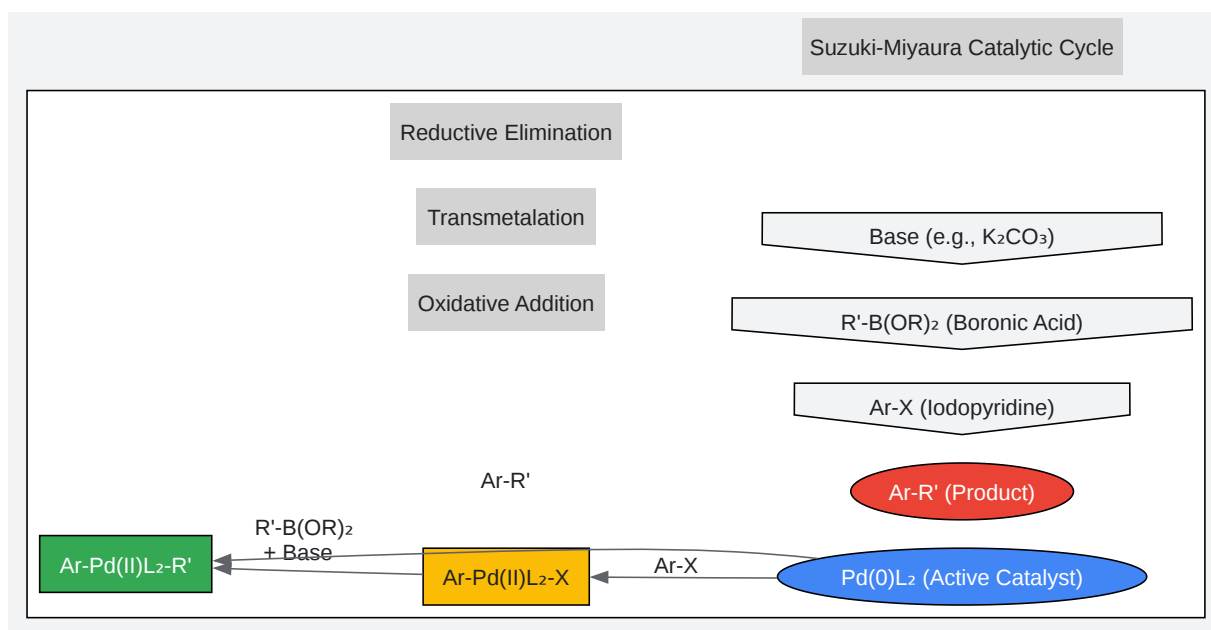
This guide provides a comprehensive overview of the key parameters, detailed experimental protocols, and troubleshooting strategies for the successful Suzuki-Miyaura coupling of **5-fluoro-4-iodo-2-methoxypyridine** with a variety of organoboron reagents.

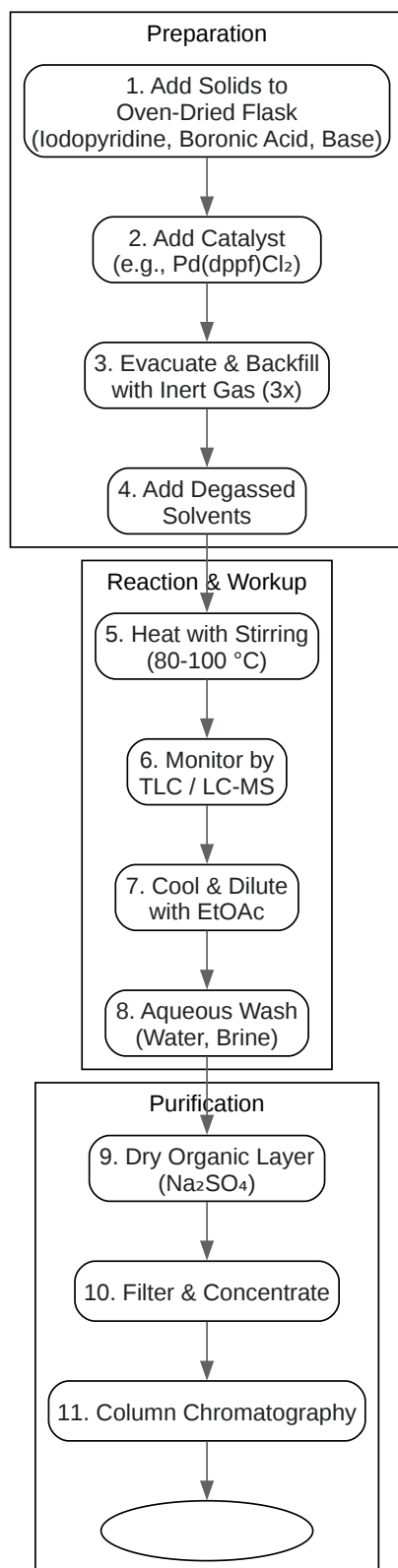
The Catalytic Cycle: A Mechanistic Overview

The Suzuki-Miyaura reaction proceeds through a well-established catalytic cycle involving a palladium catalyst.^{[3][4]} The cycle consists of three primary steps:

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-iodine bond of the **5-fluoro-4-iodo-2-methoxypyridine**, forming a Pd(II) complex. This is often the rate-determining step of the reaction.^{[3][5]}

- Transmetalation: The organic group from the boronic acid or ester is transferred to the palladium center. This step requires activation by a base, which forms a boronate species, enhancing the nucleophilicity of the organic group.[\[6\]](#)[\[7\]](#)
- Reductive Elimination: The two organic partners on the palladium complex couple, forming the desired C-C bond and regenerating the active Pd(0) catalyst, which re-enters the catalytic cycle.[\[3\]](#)[\[7\]](#)





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